

# 3,4'-Dichlorodiphenyl ether chemical properties

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## Compound of Interest

Compound Name: 3,4'-Dichlorodiphenyl ether

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## An In-depth Technical Guide on the Chemical Properties of 3,4'-Dichlorodiphenyl Ether

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis protocols, and metabolic pathways of **3,4'-Dichlorodiphenyl ether**. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical and Physical Properties

**3,4'-Dichlorodiphenyl ether** is a chlorinated aromatic ether. It appears as a colorless to light yellow oily liquid.<sup>[1][2][3]</sup> Its key chemical and physical properties are summarized in the table below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Cl <sub>2</sub> O[1][4]
Molecular Weight	239.1 g/mol [1][4]
CAS Number	6842-62-2[1][4]
Appearance	Colorless to light yellow liquid[2][5]
Melting Point	-10 °C[1][2][3]
Boiling Point	113 °C at 0.5 mmHg[1][3]
Density	1.29 g/mL[1][2][3]
Refractive Index	1.5950 (at 25°C)[1][5][6]
Vapor Pressure	0.000836 mmHg at 25°C[1]
Flash Point	109.8°C[1]
Solubility	Insoluble in water; soluble in organic solvents like benzene and chlorobenzene.[1][2]

## Experimental Protocols: Synthesis

The primary method for synthesizing **3,4'-Dichlorodiphenyl ether** is a variation of the Ullmann condensation, which involves the reaction of a phenol with an aryl halide in the presence of a copper catalyst.

### Synthesis from 4-Chlorophenol and 1,3-Dichlorobenzene

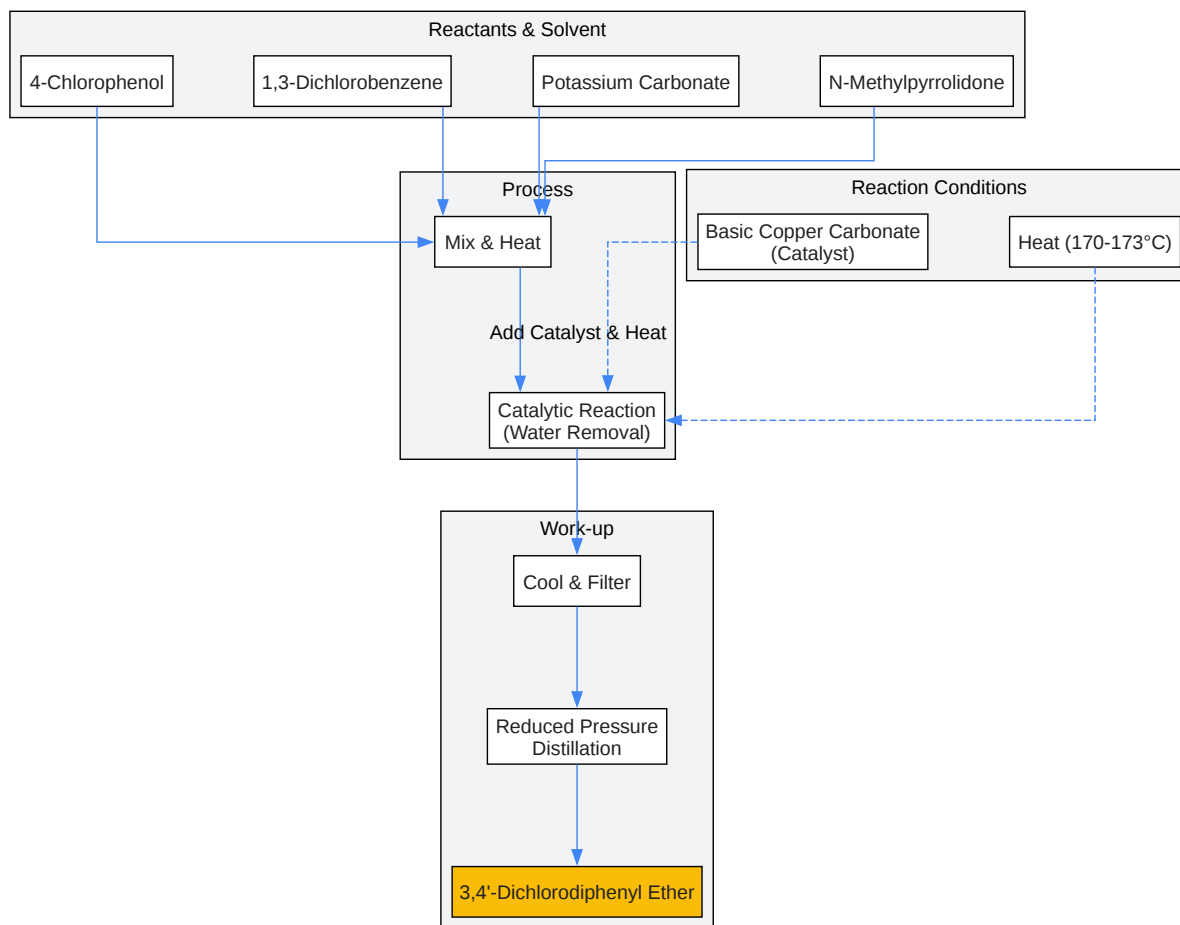
A common industrial synthesis involves the reaction of 4-chlorophenol with 1,3-dichlorobenzene.

Protocol:

- Reactant Mixture: 1 mole of 4-chlorophenol is mixed with approximately 2 to 6 moles of 1,3-dichlorobenzene and 1 to 3 moles of potassium carbonate in a dipolar aprotic solvent (e.g.,

N-methylpyrrolidone) that has a boiling point above 160°C.[7][8]

- Heating: The mixture is heated with stirring to a temperature range of 160°C to 190°C.[7][8]
- Catalyst Addition: Approximately 0.01 to 1 mol% of basic copper carbonate is added to the heated mixture.[7][8]
- Reaction and Water Removal: The reaction mixture is further heated to 170-173°C with continuous stirring. During this phase, the water formed during the reaction is removed by distillation.[1][7][8]
- Reaction Completion: The mixture is maintained at this temperature for several hours to ensure the reaction goes to completion.[1]
- Work-up: After cooling, the mixture is filtered. The filtrate is then subjected to reduced pressure distillation to remove unreacted starting materials and the solvent, yielding the **3,4'-Dichlorodiphenyl ether** product.[1][3]



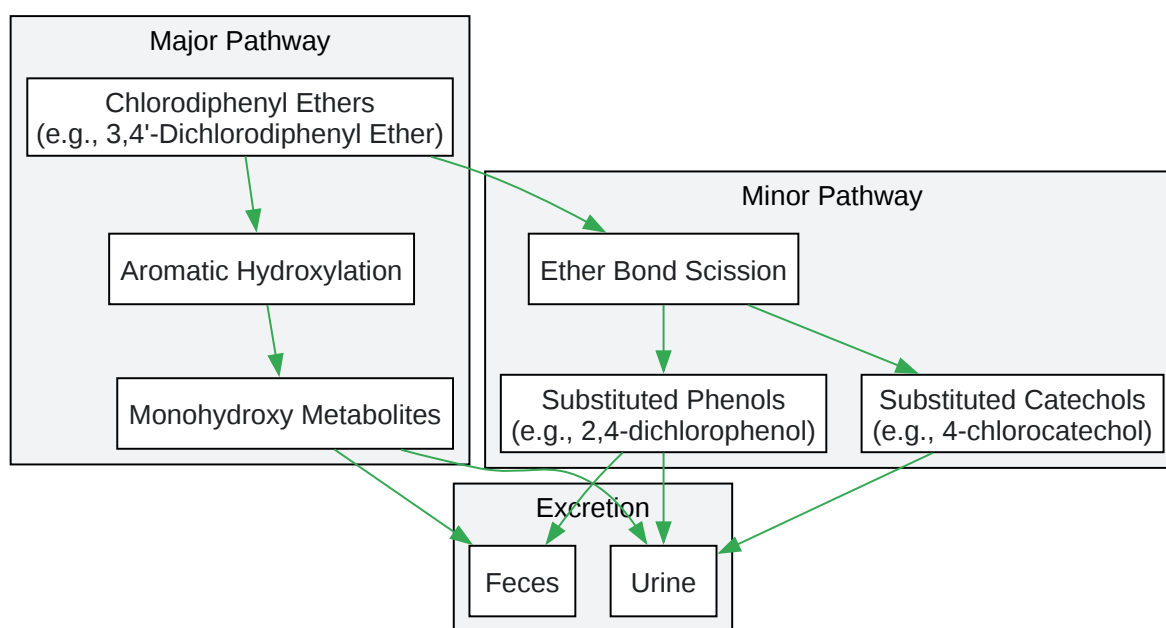
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Figure 1: Synthesis workflow for **3,4'-Dichlorodiphenyl ether**.

## Biological Activity and Metabolism

**3,4'-Dichlorodiphenyl ether** is primarily known as a key intermediate in the production of the broad-spectrum fungicide, difenoconazole.[1] While its direct signaling pathways are not extensively studied, its metabolism has been investigated in rats.

In vivo studies on chlorodiphenyl ethers in rats indicate two primary metabolic routes: aromatic hydroxylation and the scission of the ether bond. Aromatic hydroxylation is the predominant pathway.[9] The metabolism does not lead to the formation of more toxic chlorodibenzo-p-dioxins or chlorodibenzofurans.[9]



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Figure 2: Metabolic pathways of chlorodiphenyl ethers in rats.

## Safety and Handling

**3,4'-Dichlorodiphenyl ether** is classified as harmful if swallowed and causes skin irritation.[10]  
[11] It is also very toxic to aquatic life with long-lasting effects.[10][11]

- Handling: Should be handled in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves and eye protection, to avoid contact with skin and eyes.  
[10][11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[2]
- Toxicity Data:
  - Oral LD50 (rat, female): > 300 - < 2000 mg/kg bw[10]
  - Dermal LD50 (rat, male/female): > 2000 mg/kg bw[10]
  - LC50 (Danio rerio, 96h): 0.286 mg/L[10][11]
  - EC50 (Daphnia magna, 48h): 0.149 mg/L[10][11]
  - EC50 (Algae, 72h): 0.024 mg/L[10][11]

## Applications

The primary application of **3,4'-Dichlorodiphenyl ether** is as a crucial intermediate in the chemical industry.

- Pesticides: It is a key raw material for the synthesis of the fungicide difenoconazole.[1][2]
- Pharmaceuticals: Its derivatives are explored for potential applications in the pharmaceutical field.[2]
- Industrial Chemicals: It is used in the synthesis of high-temperature heat carriers and synthetic resins.[2]

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## References

- 1. chembk.com [chembk.com]
- 2. talentchemicals.com [talentchemicals.com]
- 3. m.chemicalbook.com [m.chemicalbook.com]
- 4. 3,4'-Dichlorodiphenyl ether | C<sub>12</sub>H<sub>8</sub>Cl<sub>2</sub>O | CID 81283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3,4'-Dichlorodiphenyl ether [lixingchem.com]
- 6. 3,4'-Dichlorodiphenyl Ether, CAS No. 6842-62-2 [lixing-chem.com]
- 7. CA2031444A1 - Process for the preparation of 3,4'-dichlorodiphenyl ether - Google Patents [patents.google.com]
- 8. EP0431487B1 - Process for preparing 3,4'-dichlorodiphenyl-ether - Google Patents [patents.google.com]
- 9. scilit.com [scilit.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. echemi.com [echemi.com]
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